

An In-depth Technical Guide to Fmoc-Gly-NH-CH₂-O-Cyclopropane-CH₂COOH

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Compound of Interest

Compound Name: *Fmoc-Gly-NH-CH₂-O-Cyclopropane-CH₂COOH*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Fmoc-Gly-NH-CH₂-O-Cyclopropane-CH₂COOH**, a specialized chemical entity used in the advanced development of targeted therapeutics. The guide covers its chemical properties, a plausible synthetic route with detailed protocols, and its critical application in the field of bioconjugation and drug delivery.

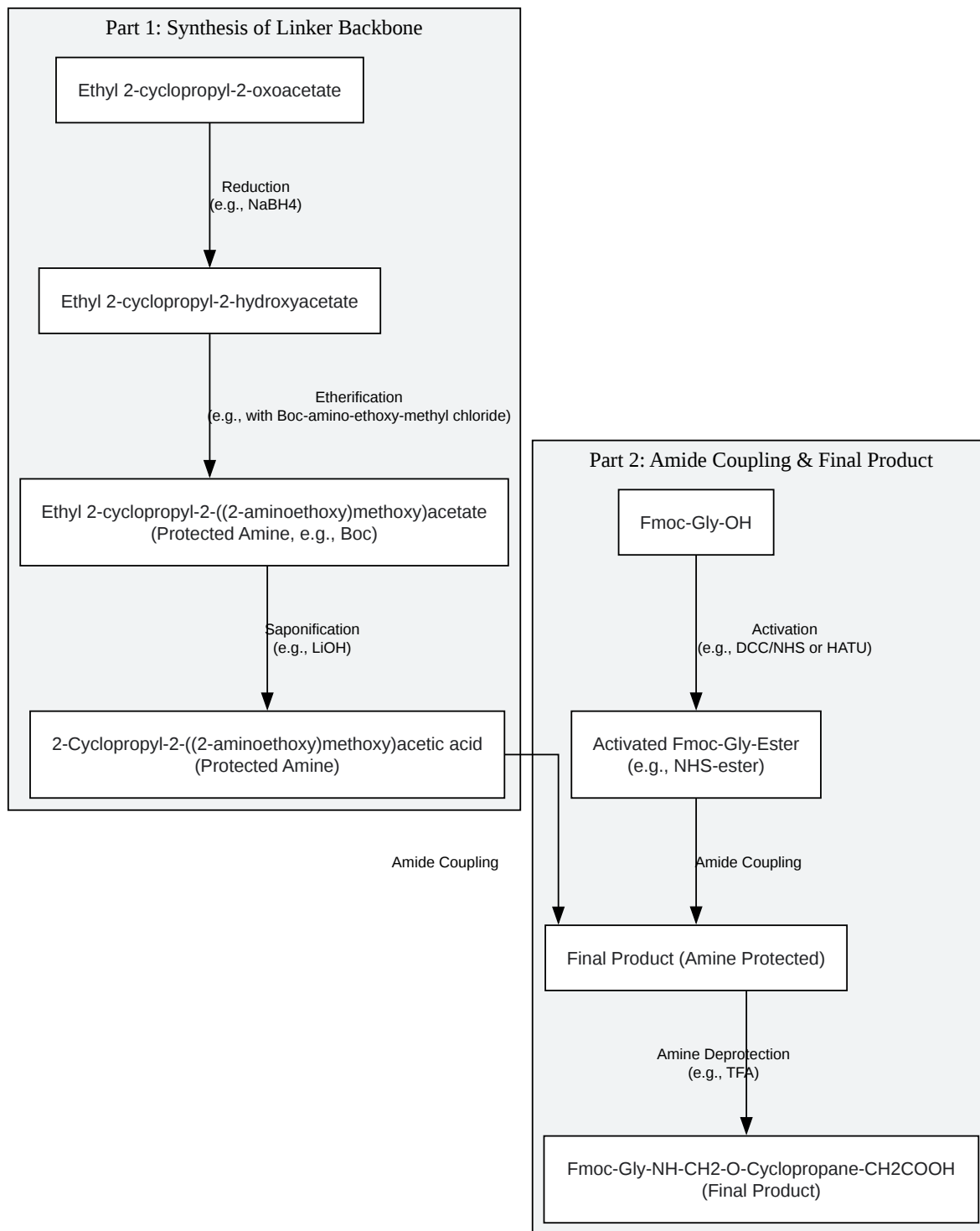
Core Chemical Properties

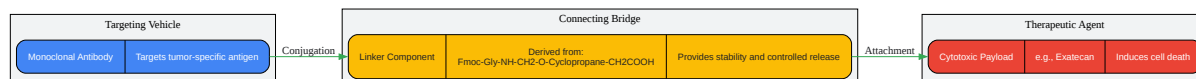
Fmoc-Gly-NH-CH₂-O-Cyclopropane-CH₂COOH is a complex organic molecule characterized as an N-Fmoc protected amino acid derivative containing a unique cyclopropane-ether-acetic acid linker moiety. It is primarily recognized as a building block or intermediate in the synthesis of more complex bioconjugates, particularly for Antibody-Drug Conjugates (ADCs).^{[1][2]} Its key identifiers and physicochemical properties are summarized below.

Property	Value	Source
CAS Number	2414254-47-8	[1][3]
Molecular Formula	C23H24N2O6	[3]
Molecular Weight	424.45 g/mol	[3]
IUPAC Name	3,10-Dioxo-5,8-diazaundecanoic acid, 2-cyclopropyl-11-(9H-fluoren-9-yl)-6,9-dioxo-	[3]
Appearance	White to off-white solid	[3]
Purity (LCMS)	≥95.0%	[3]
Primary Application	Intermediate for Antibody-Drug Conjugate (ADC) Linker Synthesis	[1][4]
Storage Conditions	4°C, stored under nitrogen. For solutions: -80°C (6 months); -20°C (1 month)	[3]

Synthesis and Experimental Protocols

A specific, peer-reviewed synthesis for **Fmoc-Gly-NH-CH₂-O-Cyclopropane-CH₂COOH** is not publicly documented. However, a plausible and chemically sound synthetic pathway can be proposed based on established methodologies in peptide chemistry and the synthesis of unnatural amino acids.[1][5][6] The overall strategy involves the synthesis of a novel amino-ether functionalized cyclopropane acetic acid, followed by a standard amide coupling reaction with Fmoc-glycine.





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References

- 1. A Modular and Scalable Route to Protected Cyclopropane Amino Acid Building Blocks - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. EP0135429A1 - The synthesis of cyclopropane amino acids and peptides - Google Patents [patents.google.com]
- 4. Concise Synthesis of Optically Active Cyclopropane β -Amino Acid Derivatives via Olefination of Cyclopropanone Surrogates - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Diastereoselective synthesis of cyclopropane amino acids using diazo compounds generated in situ - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
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